

KY-04031: A Potent PAK4 Inhibitor for Oncological Research

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Compound of Interest

Compound Name: KY-04031

Cat. No.: B15602889

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **KY-04031**, a novel small molecule inhibitor of p21-activated kinase 4 (PAK4). Discovered through high-throughput screening, **KY-04031** presents a unique chemical scaffold for the development of anti-cancer therapeutics targeting the PAK4 signaling pathway. This document details the quantitative data associated with **KY-04031**'s inhibitory activity, outlines the experimental methodologies for its characterization, and visualizes the intricate signaling pathways involved.

Core Data Summary

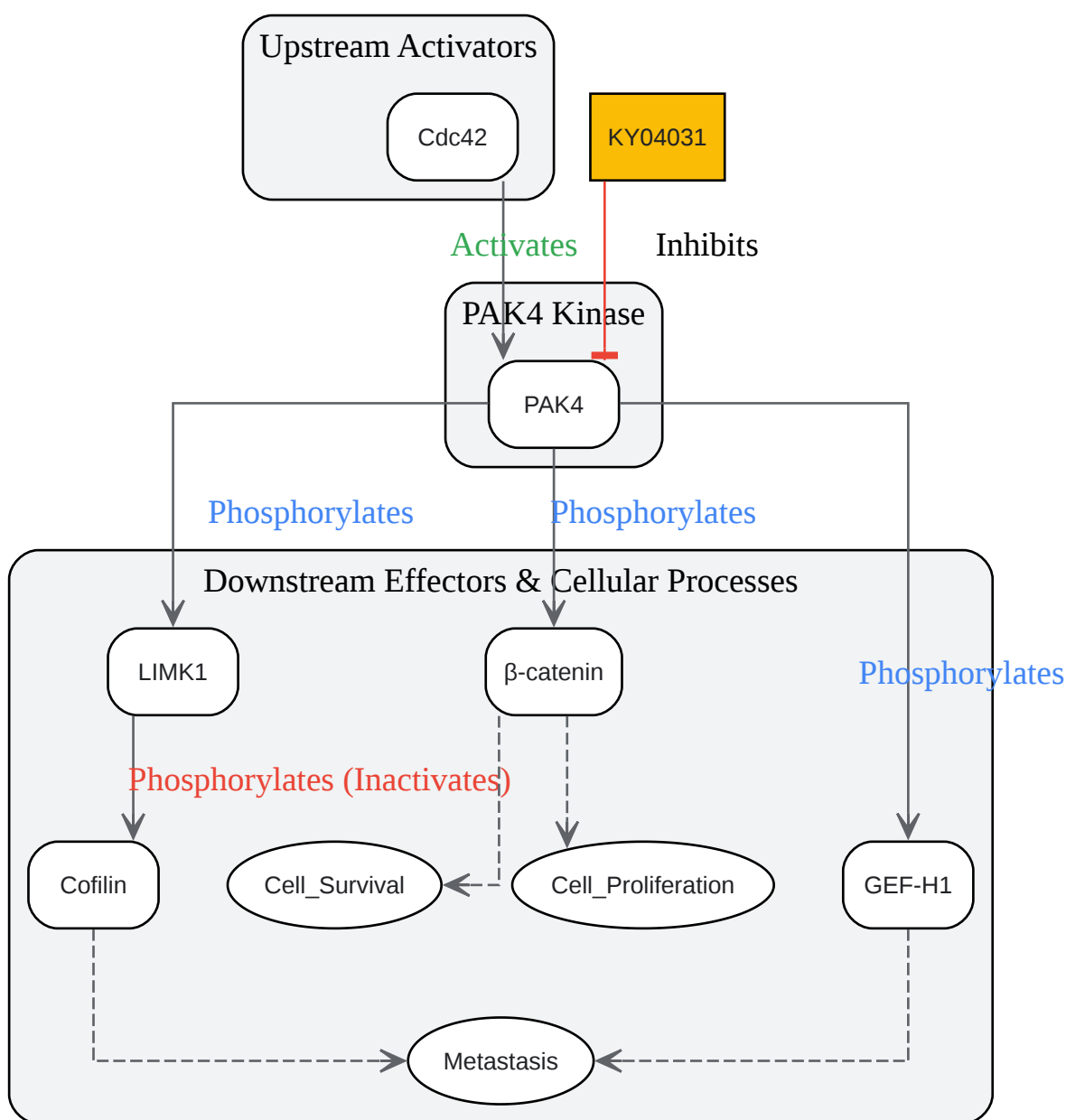
The inhibitory potency of **KY-04031** against its primary target, PAK4, has been quantitatively determined through in vitro kinase assays. The key data point is its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the enzyme's activity by 50%.

Compound	Target	IC ₅₀ (μM)	Binding Site	Key Effects	Reference
KY-04031	PAK4	0.79	ATP-binding pocket	Blocks tumor cell growth and invasion	[1] [2]

Mechanism of Action and Signaling Pathways

KY-04031 functions as an ATP-competitive inhibitor, binding to the ATP-binding pocket of the PAK4 kinase domain.^{[1][2]} This binding event prevents the phosphorylation of downstream substrates, thereby disrupting the signaling cascades that promote cancer cell proliferation, survival, and metastasis. The PAK4 signaling pathway is a complex network that integrates signals from various upstream activators, such as Cdc42, and relays them to a multitude of downstream effectors.

The following diagram illustrates the central role of PAK4 in oncogenic signaling and the point of intervention for **KY-04031**.



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Caption: PAK4 Signaling Pathway and Inhibition by **KY-04031**.

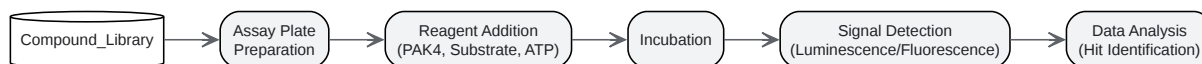
Experimental Protocols

The characterization of **KY-04031** involved a series of robust in vitro assays. The following sections provide detailed methodologies for these key experiments.

High-Throughput Screening (HTS)

The discovery of **KY-04031** was facilitated by a high-throughput screening campaign designed to identify inhibitors of PAK4 kinase activity.

Workflow:



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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
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